

# Reversine degradation rate and need for media changes in long-term culture

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## Compound of Interest

Compound Name: *Reversin 205*

Cat. No.: *B172063*

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## Reversine Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) regarding the use of Reversine in long-term cell culture, with a focus on its degradation rate and the necessity of media changes.

## Frequently Asked Questions (FAQs)

Q1: What is Reversine and what is its primary mechanism of action?

Reversine, with the chemical formula  $C_{21}H_{27}N_7O$ , is a small molecule, 2,6-disubstituted purine derivative.<sup>[1][2]</sup> It is widely recognized as a potent, ATP-competitive inhibitor of Aurora kinases, including Aurora A, B, and C.<sup>[3][4][5][6]</sup> By inhibiting these kinases, Reversine can disrupt critical mitotic events, leading to effects such as failed cytokinesis and the induction of polyploidy.<sup>[3]</sup> It has also been shown to inhibit other kinases, such as Monopolar spindle 1 (MPS1).<sup>[1][7]</sup> This range of activity allows Reversine to be used in various research applications, from cancer studies to inducing cellular dedifferentiation.<sup>[1]</sup>

Q2: How should I prepare and store my Reversine stock solution?

For optimal stability, Reversine powder should be stored at  $-20^{\circ}\text{C}$  and protected from light.<sup>[3]</sup> To prepare a stock solution, dissolve the Reversine powder in a suitable solvent, such as dimethyl sulfoxide (DMSO).<sup>[3]</sup> Once dissolved, it is recommended to create single-use aliquots to minimize freeze-thaw cycles and store them at  $-20^{\circ}\text{C}$  or  $-80^{\circ}\text{C}$ .

Q3: What is the degradation rate or half-life of Reversine in cell culture media?

Currently, there is no publicly available quantitative data specifically detailing the degradation rate or half-life of Reversine in various cell culture media (e.g., DMEM, RPMI-1640) at 37°C. The stability of a small molecule like Reversine can be influenced by several factors, including media composition, pH, and the presence of serum.

Q4: How often should I change the media when treating my cells with Reversine for a long-term experiment?

Due to the lack of specific degradation data, the optimal frequency for media changes in long-term cultures with Reversine needs to be determined empirically. As a general starting point, researchers often change the media every 48 to 72 hours in long-term small molecule studies. [8] However, for experiments where a consistent Reversine concentration is critical, it is highly recommended to perform a stability study in your specific cell culture system to determine a more precise media refreshment schedule.

Q5: What are the signs that Reversine might be degrading in my long-term culture?

If you observe a decrease in the expected phenotypic effects of Reversine over time, such as a reduction in cell cycle arrest or a reversal of morphological changes, it could indicate that the effective concentration of the compound is decreasing due to degradation. To confirm this, a stability analysis of Reversine in your culture media would be necessary.

## Quantitative Data Summary

While specific degradation kinetics in cell culture media are not available, the following table summarizes the known stability of Reversine stock solutions based on manufacturer recommendations.

Preparation	Solvent	Storage Temperature	Stability Period
Powder	-	-20°C	≥ 4 years[5]
Stock Solution	DMSO	-20°C	Up to 2 years[3]
Stock Solution	DMSO	-80°C	Up to 1 year[4]

## Experimental Protocols

### Protocol: Determining the Degradation Rate of Reversine in Cell Culture Media

This protocol outlines a general method to determine the stability of Reversine in your specific cell culture setup using High-Performance Liquid Chromatography (HPLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).

#### Materials:

- Reversine powder
- DMSO
- Your specific cell culture medium (e.g., DMEM/F-12) with all supplements (e.g., FBS, antibiotics)
- Sterile, cell-free culture plates or flasks
- Incubator (37°C, 5% CO<sub>2</sub>)
- HPLC or LC-MS system
- Appropriate solvents for mobile phase and sample extraction (e.g., acetonitrile, methanol, water with formic acid)
- Analytical column (e.g., C18)

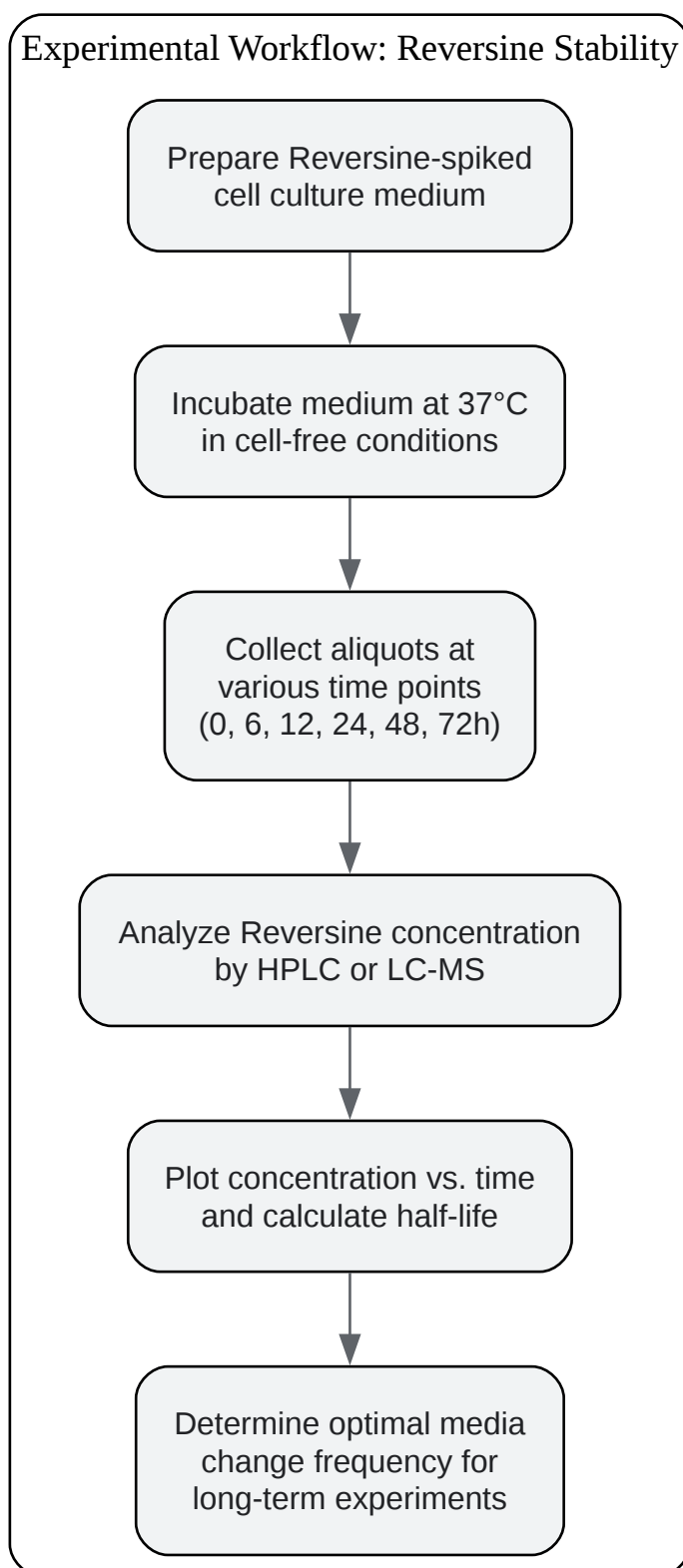
#### Methodology:

- Preparation of Reversine-Containing Media:
  - Prepare a concentrated stock solution of Reversine in DMSO.
  - Spike your complete cell culture medium with the Reversine stock solution to achieve the final working concentration used in your experiments. Prepare a sufficient volume for all time points.

- Incubation:
  - Dispense the Reversine-containing medium into sterile, cell-free culture vessels. Using cell-free conditions initially simplifies the analysis by eliminating cellular metabolism as a variable.
  - Place the vessels in a 37°C, 5% CO<sub>2</sub> incubator.
- Sample Collection:
  - Collect aliquots of the medium at various time points (e.g., 0, 6, 12, 24, 48, 72, and 96 hours).
  - The time=0 sample represents the initial concentration.
  - Store the collected samples at -80°C until analysis to prevent further degradation.
- Sample Analysis by HPLC or LC-MS:
  - Thaw the samples and, if necessary, perform a sample clean-up/extraction to remove media components that could interfere with the analysis.<sup>[9]</sup>
  - Analyze the concentration of Reversine in each sample using a validated HPLC or LC-MS method. This will involve separating Reversine from any potential degradation products.
- Data Analysis:
  - Plot the concentration of Reversine as a function of time.
  - Calculate the degradation rate and the half-life ( $t_{1/2}$ ) of Reversine in your culture medium under these conditions.

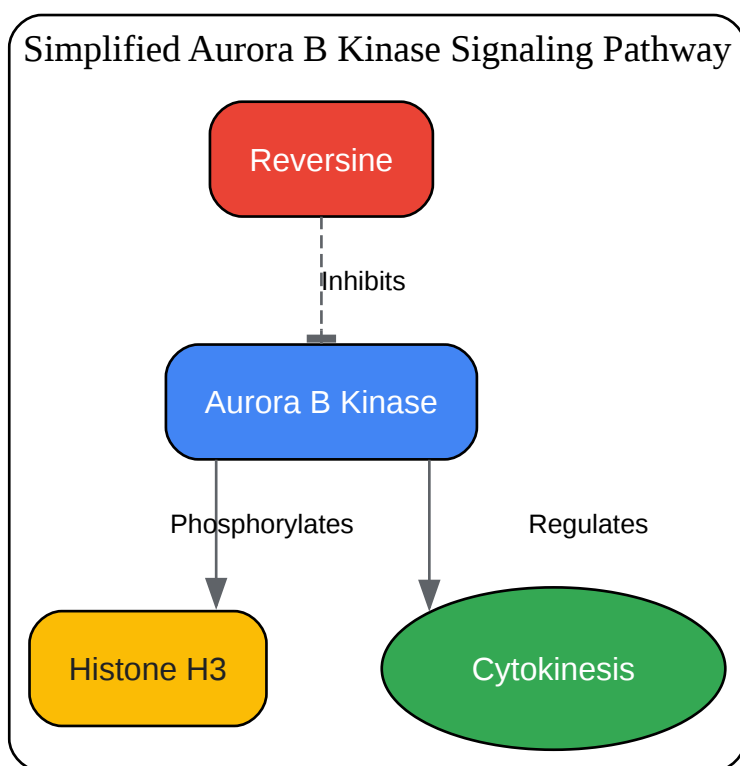
## Visualizations

## Experimental Workflow: Reversine Stability



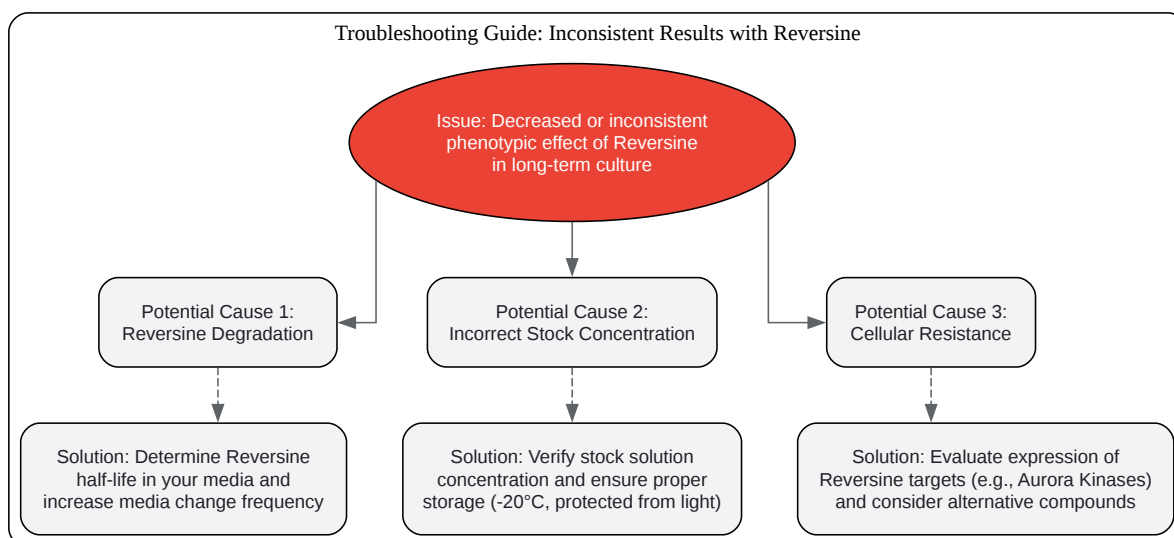
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Caption: Workflow for determining Reversine degradation and media change schedule.



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Caption: Reversine inhibits the Aurora B kinase signaling pathway.



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Caption: Troubleshooting inconsistent experimental outcomes with Reversine.

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